

Application Notes and Protocols for the Characterization of p38 MAPK-IN-2

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Compound of Interest

Compound Name: p38 MAPK-IN-2

Cat. No.: B1663467

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Introduction

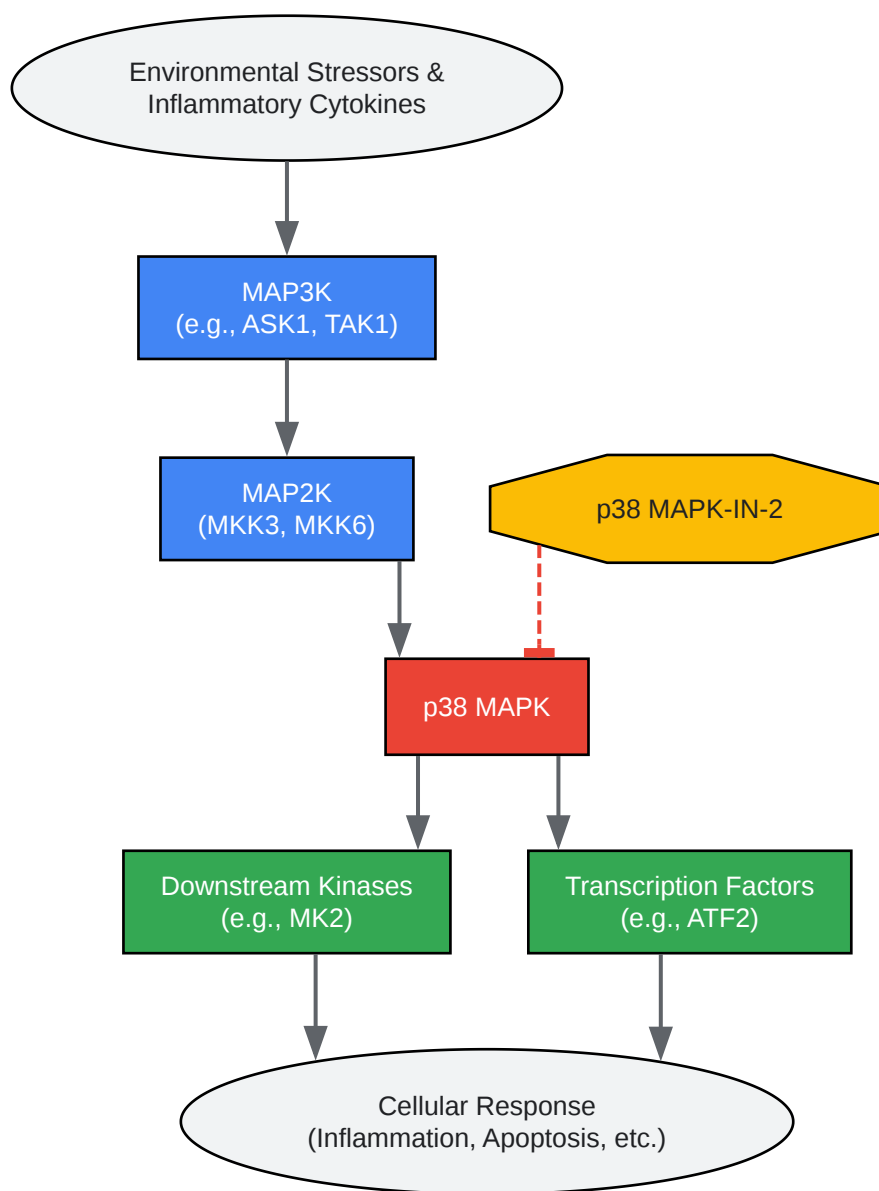
The p38 mitogen-activated protein kinases (MAPKs) are a family of serine/threonine kinases that play a critical role in cellular responses to a wide range of extracellular stimuli, including inflammatory cytokines, environmental stresses, and cellular damage.[1] Dysregulation of the p38 MAPK signaling pathway is implicated in a variety of diseases, particularly inflammatory and autoimmune disorders, neurodegenerative diseases, and cancer.[2] As such, p38 MAPK is a significant target for therapeutic intervention.

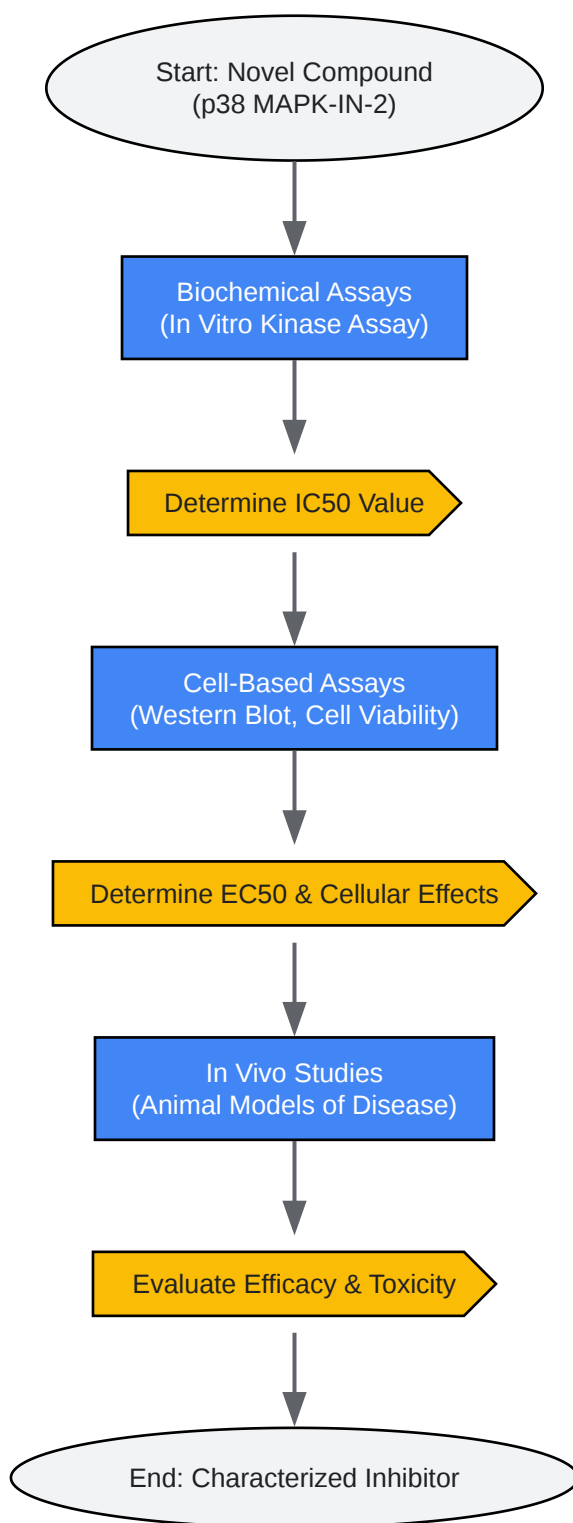
This document provides a comprehensive set of protocols for the characterization of a novel p38 MAPK inhibitor, herein referred to as **p38 MAPK-IN-2**. These guidelines are designed to assist researchers in evaluating the biochemical and cellular activity of new chemical entities targeting the p38 MAPK pathway.

p38 MAPK Signaling Pathway

The p38 MAPK pathway is a three-tiered kinase cascade.[3] It is typically initiated by upstream MAP3Ks (e.g., ASK1, TAK1) which, in response to stress signals, phosphorylate and activate MAP2Ks (MKK3 and MKK6).[4] These MAP2Ks then dually phosphorylate p38 MAPK on threonine and tyrosine residues within its activation loop, leading to its activation.[5] Activated p38 MAPK subsequently phosphorylates a variety of downstream substrates, including other

protein kinases like MAPK-activated protein kinase 2 (MK2) and transcription factors such as ATF2, leading to a cellular response.[1][6]





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